

# Gold(I) Chloride: A Technical Guide to Safety and Toxicity

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## Compound of Interest

Compound Name: *gold(I) chloride*

Cat. No.: *B076038*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety precautions and available toxicity data for **Gold(I) chloride** (AuCl). It is intended to serve as a technical resource for professionals in research, science, and drug development who handle this compound. Due to the limited availability of quantitative toxicological data, this guide emphasizes qualitative hazard assessment, safe handling procedures, and emergency response.

## Physicochemical and Safety Overview

**Gold(I) chloride**, also known as aurous chloride, is a yellow crystalline solid. It is sensitive to moisture and light and should be stored accordingly.<sup>[1]</sup> Key physicochemical properties are summarized in the table below.

Property	Value	Reference
Chemical Formula	AuCl	[1]
Molecular Weight	232.42 g/mol	[2]
Appearance	Yellow solid	[1]
Melting Point	170 °C (decomposes)	[1]
Boiling Point	298 °C (decomposes)	[1]
Solubility	Very slightly soluble in water; soluble in hydrochloric acid, hydrobromic acid, and organic solvents.	[1]
Stability	Metastable at ambient conditions. Decomposes when heated with water.	[1]

## GHS Hazard Classification and Safety Precautions

**Gold(I) chloride** is classified as a hazardous substance. The GHS classification and corresponding precautionary statements are crucial for safe handling.

### GHS Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage.[3]
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage.[4]
Skin Sensitization	1	H317: May cause an allergic skin reaction.[3]
Corrosive to Metals	1	H290: May be corrosive to metals.[4]

## Safety Precautions

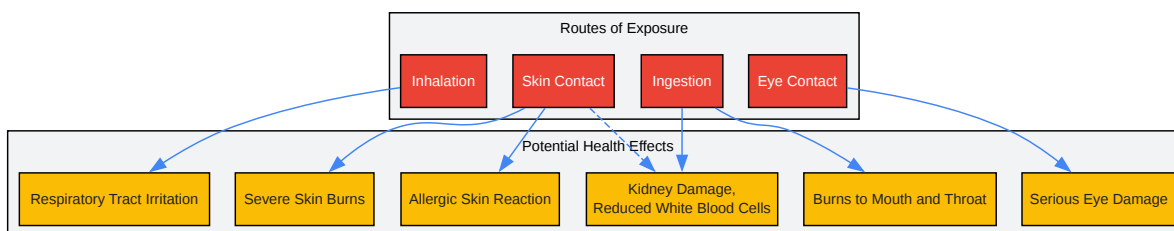
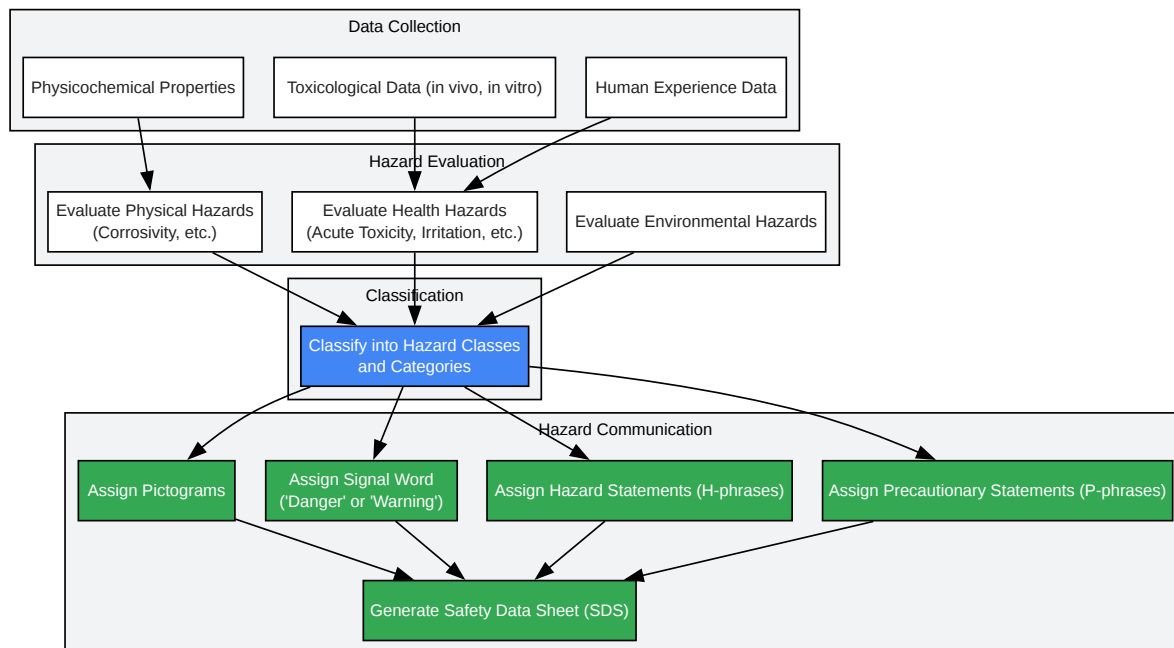
### Personal Protective Equipment (PPE):

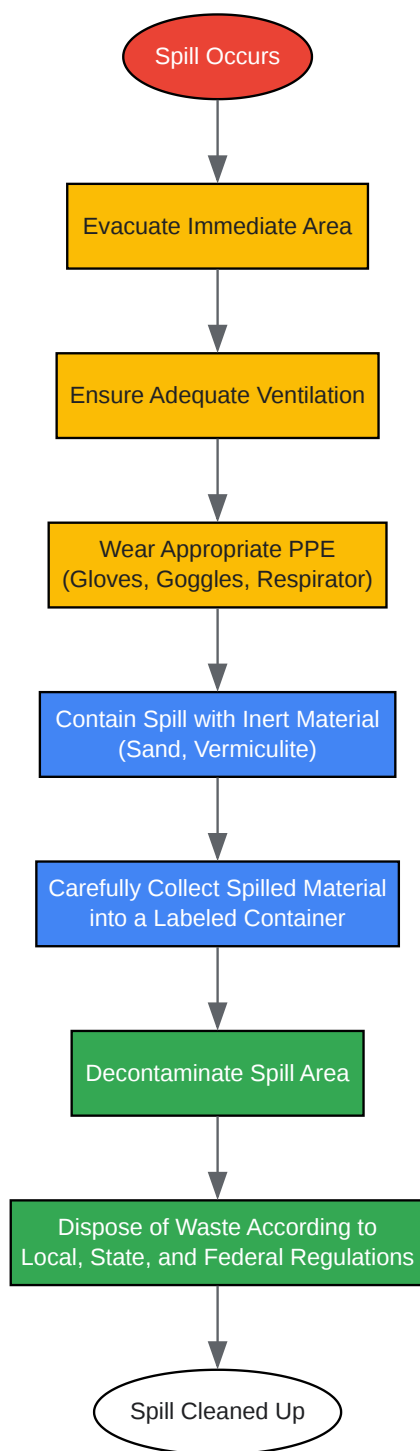
- Eye/Face Protection: Wear chemical safety goggles or a face shield.[\[4\]](#)
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile or rubber) and a lab coat or other protective clothing to prevent skin exposure.[\[4\]](#)[\[5\]](#)
- Respiratory Protection: If dusts are generated, use a NIOSH/MSHA approved respirator.[\[4\]](#)

### Handling and Storage:

- Handle in a well-ventilated area, preferably in a chemical fume hood.[\[4\]](#)
- Avoid breathing dust or fumes.[\[6\]](#)
- Wash hands thoroughly after handling.[\[4\]](#)
- Store in a tightly closed, non-metal container in a cool, dry, and well-ventilated area.[\[4\]](#)
- Protect from light and moisture.[\[6\]](#)
- Store away from incompatible materials such as strong oxidizing agents, bases, and metals.  
[\[3\]](#)

The following diagram illustrates a general workflow for GHS hazard classification.





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